

An In-depth Technical Guide to the Physical Properties of Ethylenediamine Dihydrochloride

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Compound of Interest

Compound Name: *Ethylenediamine hydrochloride*

Cat. No.: *B1198376*

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Introduction

Ethylenediamine dihydrochloride (CAS No: 333-18-6) is a stable, water-soluble salt of the versatile organic compound ethylenediamine. Its bifunctional nature, stemming from the two primary amine groups, makes it a valuable building block in the synthesis of a wide array of chemical compounds, including pharmaceuticals, chelating agents, and corrosion inhibitors. A thorough understanding of its physical properties is paramount for its effective application in research, development, and quality control. This technical guide provides a comprehensive overview of the core physical characteristics of ethylenediamine dihydrochloride, complete with experimental methodologies and structured data for ease of reference.

Core Physical and Chemical Properties

Ethylenediamine dihydrochloride is a white to off-white crystalline solid that is known to be hygroscopic.^[1] It is highly soluble in water and has a high melting point, indicating its ionic nature and the strong intermolecular forces present in its crystal lattice.

Quantitative Physical Properties

The key physical properties of ethylenediamine dihydrochloride are summarized in the table below. These values represent a synthesis of data from various sources and should be considered in the context of the experimental conditions under which they were determined.

Property	Value	Notes
Molecular Formula	$C_2H_{10}Cl_2N_2$	Composed of an ethylenediamine molecule and two molecules of hydrogen chloride.
Molecular Weight	133.02 g/mol	Calculated from the atomic weights of its constituent elements. [1]
Appearance	White to off-white crystalline powder/solid	The crystalline nature is a key characteristic. [1]
Melting Point	>300 °C (with decomposition)	Some sources indicate a decomposition range of 188-198 °C. The high melting point is characteristic of an ionic salt.
Boiling Point	Decomposes	Not applicable as the compound decomposes at temperatures above its melting point.
Density	1.46 g/cm ³	This is the most commonly cited value. [1]
Solubility in Water	300 g/L at 20 °C	Highly soluble in water due to its ionic nature. [1]
pKa Values	pKa ₁ : ~6.85 - 7.5, pKa ₂ : ~9.92 - 10.7	These values correspond to the two protonated amine groups of the ethylenediammonium ion. [2] The range reflects variations in experimental conditions.
Hygroscopicity	Hygroscopic	Tends to absorb moisture from the air, requiring storage in a dry environment. [1]

Crystal Structure

Ethylenediamine dihydrochloride possesses a monoclinic crystal structure. X-ray diffraction studies have determined its space group to be $P2_1/c$. The unit cell dimensions are reported as $a = 4.44 \text{ \AA}$, $b = 6.88 \text{ \AA}$, and $c = 9.97 \text{ \AA}$, with a β angle of 92° . In the solid state, the ethylenediamine moiety adopts a trans conformation. The crystal structure is stabilized by a network of $N-H\cdots Cl$ hydrogen bonds.

Spectroscopic Properties

Infrared (IR) Spectroscopy

The infrared spectrum of ethylenediamine dihydrochloride is characterized by the vibrational modes of the ethylenediammonium dication. Key expected absorptions include:

- N-H Stretching: Strong, broad bands in the region of $3200\text{-}2800 \text{ cm}^{-1}$, characteristic of the ammonium groups ($-NH_3^+$).
- C-H Stretching: Absorptions in the $3000\text{-}2850 \text{ cm}^{-1}$ range.
- N-H Bending (Asymmetric and Symmetric): Bands around $1600\text{-}1500 \text{ cm}^{-1}$.
- C-N Stretching: Peaks in the fingerprint region, typically around $1200\text{-}1000 \text{ cm}^{-1}$.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The 1H NMR spectrum of ethylenediamine dihydrochloride in a suitable deuterated solvent (e.g., D_2O) would be expected to show a singlet for the four equivalent methylene protons ($-CH_2-$). The protons on the nitrogen atoms will likely exchange with the deuterium in D_2O , often resulting in their signal being broadened or absent. The chemical shift of the methylene protons will be downfield compared to free ethylenediamine due to the deshielding effect of the positively charged ammonium groups.

Experimental Protocols

The following sections detail generalized experimental methodologies for the determination of the key physical properties of ethylenediamine dihydrochloride. These protocols are based on standard laboratory techniques for the analysis of solid chemical compounds.

Determination of Melting Point

The melting point of ethylenediamine dihydrochloride can be determined using a capillary melting point apparatus.

Methodology:

- **Sample Preparation:** A small amount of finely powdered, dry ethylenediamine dihydrochloride is packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.
- **Heating:** The sample is heated at a steady and slow rate (e.g., 1-2 °C per minute) as the temperature approaches the expected melting/decomposition point.
- **Observation:** The temperature at which the first signs of melting or decomposition (e.g., darkening, shrinking, or liquefaction) are observed is recorded as the onset of the melting range. The temperature at which the substance is completely decomposed or liquefied is recorded as the end of the range. Given that the substance decomposes, a distinct melting point may not be observed.

Determination of Aqueous Solubility

The solubility of ethylenediamine dihydrochloride in water can be determined by preparing a saturated solution and measuring its concentration.

Methodology:

- **Preparation of Saturated Solution:** An excess amount of ethylenediamine dihydrochloride is added to a known volume of deionized water in a sealed container.
- **Equilibration:** The mixture is agitated (e.g., using a magnetic stirrer) at a constant temperature (e.g., 20 °C) for a sufficient period to ensure equilibrium is reached (typically 24 hours).
- **Sample Withdrawal and Filtration:** A sample of the supernatant is carefully withdrawn using a syringe fitted with a filter to remove any undissolved solid.

- **Concentration Determination:** The concentration of ethylenediamine dihydrochloride in the filtered saturated solution is determined. This can be achieved through various methods, such as gravimetric analysis (evaporating the solvent and weighing the residue) or titration of the chloride ions with a standardized silver nitrate solution.
- **Calculation:** The solubility is expressed as grams of solute per 100 mL or per liter of solvent.

Determination of pKa Values by Potentiometric Titration

The pKa values of the two protonated amine groups in ethylenediamine dihydrochloride can be determined by potentiometric titration with a strong base.

Methodology:

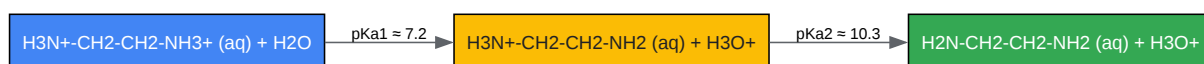
- **Sample Preparation:** A precisely weighed amount of ethylenediamine dihydrochloride is dissolved in a known volume of deionized water.
- **Titration Setup:** The solution is placed in a beaker with a magnetic stirrer, and a calibrated pH electrode is immersed in the solution.
- **Titration:** A standardized solution of a strong base (e.g., 0.1 M NaOH) is added in small, known increments from a burette.
- **Data Collection:** The pH of the solution is recorded after each addition of the titrant, allowing the system to equilibrate.
- **Data Analysis:** A titration curve is generated by plotting the pH versus the volume of titrant added. The curve will show two equivalence points corresponding to the deprotonation of the two ammonium groups. The pKa values are determined from the pH at the half-equivalence points.

Visualizations

Dissociation Pathway of Ethylenediamine Dihydrochloride

The following diagram illustrates the stepwise dissociation of the ethylenediammonium dication in an aqueous solution, which is the chemical species present when ethylenediamine

dihydrochloride is dissolved in water.



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Caption: Stepwise dissociation of the ethylenediammonium ion in water.

Safety and Handling

Ethylenediamine dihydrochloride is classified as harmful if swallowed and causes skin and eye irritation. It may also cause an allergic skin reaction and respiratory irritation. Therefore, appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. It should be stored in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents. As it is hygroscopic, care should be taken to minimize its exposure to atmospheric moisture.

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References

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